

An In-depth Technical Guide on the Thermodynamic Properties of Sodium Cyanide

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Compound of Interest

Compound Name: Sodium cyanide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **sodium cyanide** (NaCN). The information is compiled from various scientific sources to ensure accuracy and relevance for research, drug development, and scientific applications. This document presents quantitative data in structured tables, outlines general experimental methodologies, and includes visualizations of key chemical processes involving **sodium cyanide**.

Core Thermodynamic and Physical Properties

Sodium cyanide is an inorganic compound with the formula NaCN. It is a white, water-soluble solid. The thermodynamic and physical properties of **sodium cyanide** are crucial for understanding its behavior in various chemical and physical processes.

Property	Value	Citation
Molecular Formula	NaCN	[1]
Molar Mass	49.01 g/mol	[2]
Appearance	White crystalline solid	[2][3]
Density	1.5955 g/cm ³	[1][3]
Odor	Faint almond-like	[1]

Property	Value	Citation
Melting Point	563.7 °C (836.9 K)	[3]
Boiling Point	1496 °C (1769 K)	[3]
Heat of Fusion	88.9 cal/g	

The following table summarizes key thermodynamic parameters for **sodium cyanide** at standard conditions (25 °C and 100 kPa).[3]

Property	Value	Citation
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-87.5 kJ/mol	[3]
Standard Molar Entropy (S^\ominus_{298})	115.6 J·mol ⁻¹ ·K ⁻¹	[3]
Gibbs Free Energy of Formation ($\Delta_f G^\ominus$)	-76.4 kJ/mol	[3]
Heat Capacity (C)	70.4 J·mol ⁻¹ ·K ⁻¹	[3]

At ambient conditions, solid **sodium cyanide** has a crystal structure related to that of sodium chloride, where the anions and cations are each six-coordinate.[3] Under high pressure, NaCN undergoes several phase transitions. Studies have shown transitions from an orthorhombic phase to another orthorhombic phase at 4 GPa, then to a monoclinic phase at 8 GPa, and finally to a tetragonal phase at 15 GPa.[4][5][6]

Experimental Protocols for Thermodynamic Property Determination

While detailed, step-by-step experimental protocols for determining the thermodynamic properties of **sodium cyanide** are not extensively available in the public domain, the scientific literature indicates that these values are typically determined using well-established techniques in calorimetry and thermal analysis.

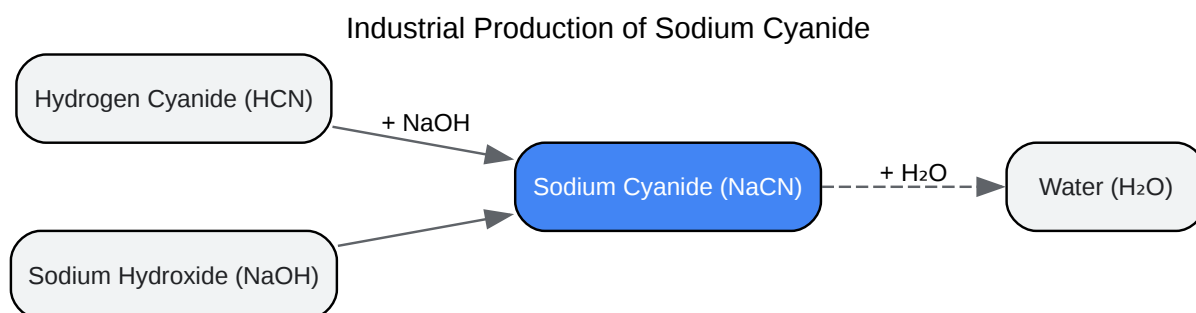
Adiabatic Calorimetry: This is a primary method for measuring heat capacity (C_p) as a function of temperature. In an adiabatic calorimetry experiment, a known quantity of the substance is placed in a calorimeter, which is carefully insulated to prevent heat exchange with the surroundings. A measured amount of electrical energy is supplied to the sample, and the resulting temperature increase is precisely measured. The heat capacity is then calculated from these data. Studies on the heat capacities of **sodium cyanide** crystals have been conducted using this method to investigate phase transitions.[7][8][9]

Differential Scanning Calorimetry (DSC): DSC is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. DSC is widely used to determine properties such as melting point, enthalpy of fusion, and to study phase transitions. While not explicitly detailed for NaCN in the provided search results, it is a standard method for obtaining such data.

Combustion Calorimetry: The standard enthalpy of formation ($\Delta_f H^\circ$) is often determined by combustion calorimetry. In this technique, the substance is burned in an excess of oxygen in a sealed container (a "bomb" calorimeter). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change is measured. From the heat of combustion, the standard enthalpy of formation can be calculated.

Key Chemical Processes

The following diagrams illustrate the primary industrial production method for **sodium cyanide** and some of its key chemical reactions.

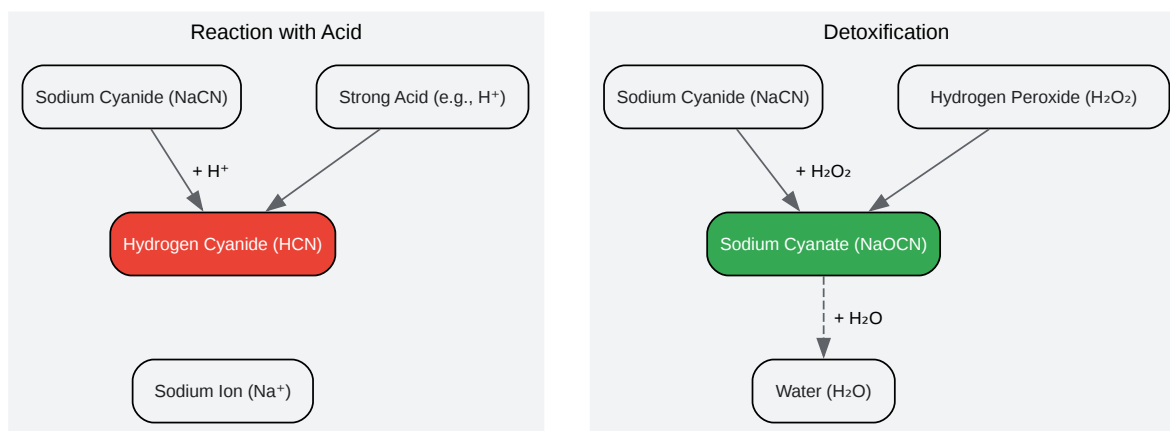


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Industrial Production of **Sodium Cyanide**

The primary industrial method for producing **sodium cyanide** involves the neutralization of hydrogen cyanide with sodium hydroxide.[1][3] This reaction is an acid-base reaction that yields **sodium cyanide** and water.

Key Chemical Reactions of Sodium Cyanide



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Key Chemical Reactions of **Sodium Cyanide**

Sodium cyanide reacts rapidly with strong acids to produce the highly toxic gas hydrogen cyanide.[3] This reaction is a significant safety concern. For detoxification, **sodium cyanide** can be treated with hydrogen peroxide to form the less toxic sodium cyanate and water.[2][3]

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